

# Navigating the Landscape of "BC264": A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: BC264  
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The designation "**BC264**" is associated with multiple investigational therapies across distinct and unrelated fields of medical research. This guide provides a detailed, evidence-based comparison of each of these therapies against existing treatments for their respective target indications. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and the underlying biological pathways.

## BCD-264: A Biosimilar to Daratumumab for Relapsed/Refractory Multiple Myeloma

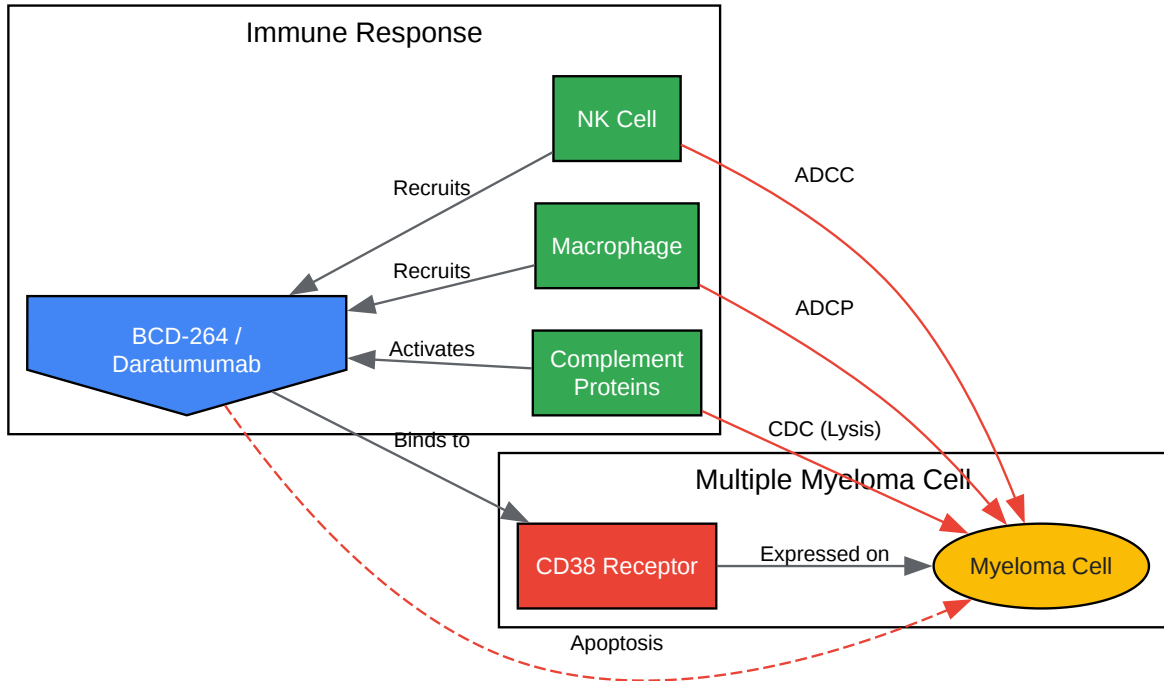
BCD-264 is being developed as a biosimilar to the monoclonal antibody Darzalex® (daratumumab).[1] A biosimilar is a biological product that is highly similar to and has no clinically meaningful differences from an existing FDA-approved reference product. As such, BCD-264 is expected to replicate the therapeutic effects of daratumumab.

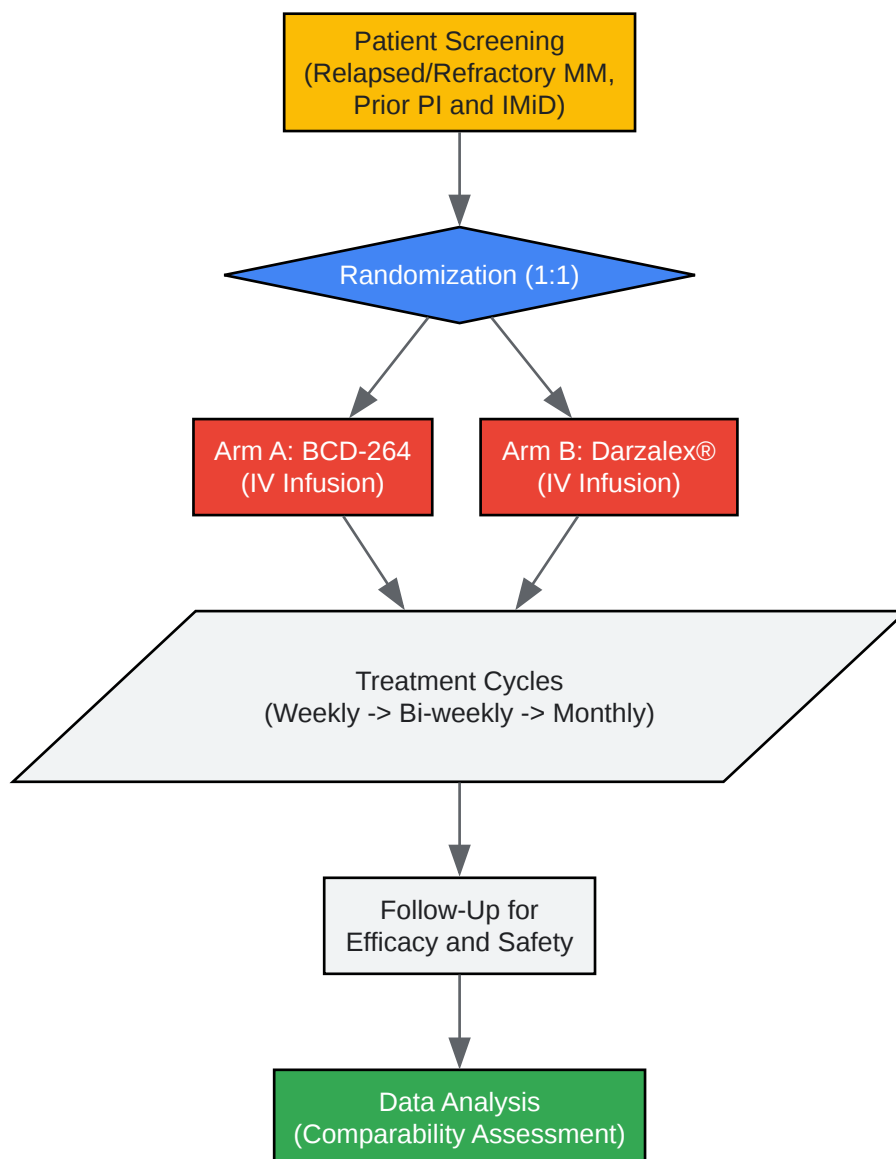
**Advantages Over Existing Therapies:** The primary advantage of a biosimilar like BCD-264 lies in its potential to increase market competition and reduce healthcare costs, thereby improving patient access to treatment.[2] The clinical advantages are expected to be comparable to the reference product, daratumumab.

## Mechanism of Action: Targeting CD38

Both BCD-264 and daratumumab are human IgGk monoclonal antibodies that target CD38, a protein highly expressed on the surface of multiple myeloma cells.[3][4][5] The binding of the antibody to CD38 leads to cancer cell death through several mechanisms:[3][4]

- Complement-Dependent Cytotoxicity (CDC): The antibody activates the complement system, leading to the formation of a membrane attack complex that lyses the myeloma cell.[3]
- Antibody-Dependent Cell-Mediated Cytotoxicity (ADCC): Immune cells, such as natural killer (NK) cells, are recruited to the antibody-coated myeloma cell and release cytotoxic granules, inducing cell death.[3]
- Antibody-Dependent Cellular Phagocytosis (ADCP): Macrophages recognize and engulf the antibody-coated myeloma cells.[4]
- Induction of Apoptosis: The antibody can directly trigger programmed cell death.[4]
- Immunomodulatory Effects: The antibody can also eliminate CD38-positive immunosuppressive cells, enhancing the patient's own anti-tumor immune response.[3][6]





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